

Application Notes and Protocols for 9-Demethyl FR-901235 in Cell Culture

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Compound of Interest

Compound Name: 9-Demethyl FR-901235

CAS No.: 1029520-85-1

Cat. No.: B1264192

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

The following application notes and protocols are provided as a general guideline for the in vitro evaluation of **9-Demethyl FR-901235**. Specific experimental details, including optimal concentrations and incubation times, may vary depending on the cell line and research objectives. It is highly recommended to perform dose-response and time-course studies to determine the optimal conditions for your specific experimental setup. The quantitative data and signaling pathway information presented herein are illustrative examples based on the known anti-tumor activity of similar compounds and should be experimentally verified.

Introduction

9-Demethyl FR-901235 is a derivative of the natural product FR-901235, which has demonstrated immunomodulatory and anti-tumor properties. This document provides detailed protocols for the initial in vitro assessment of **9-Demethyl FR-901235**'s anti-cancer effects in cell culture. The methodologies cover essential assays for determining cell viability, cytotoxicity, and potential mechanisms of action.

Data Presentation: Illustrative Cytotoxicity Data

The following tables summarize hypothetical quantitative data for the cytotoxic effects of **9-Demethyl FR-901235** on various cancer cell lines. This data is for illustrative purposes and should be determined experimentally.

Table 1: IC50 Values of **9-Demethyl FR-901235** in Various Cancer Cell Lines after 48-hour Treatment

Cell Line	Cancer Type	IC50 (μM)
MCF-7	Breast Adenocarcinoma	15.2
MDA-MB-231	Breast Adenocarcinoma	28.5
A549	Lung Carcinoma	22.8
HCT116	Colorectal Carcinoma	11.4
PC-3	Prostate Adenocarcinoma	35.1
HeLa	Cervical Cancer	18.9

Table 2: Effect of **9-Demethyl FR-901235** on Cell Cycle Distribution in HCT116 Cells after 24-hour Treatment

Treatment Concentration (μM)	% Cells in G0/G1 Phase	% Cells in S Phase	% Cells in G2/M Phase
0 (Vehicle Control)	45.2	35.1	19.7
5	55.8	28.3	15.9
10	68.3	19.5	12.2
20	75.1	12.4	12.5

Experimental Protocols

Cell Culture

- **Cell Line Maintenance:** Culture cancer cell lines in their respective recommended media supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin. Maintain cells in a humidified incubator at 37°C with 5% CO₂.
- **Subculturing:** Passage cells upon reaching 80-90% confluency using standard trypsinization procedures.

Preparation of 9-Demethyl FR-901235 Stock Solution

- **Reconstitution:** Prepare a 10 mM stock solution of **9-Demethyl FR-901235** in dimethyl sulfoxide (DMSO).
- **Storage:** Aliquot the stock solution into smaller volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Cell Viability and Cytotoxicity Assay (MTT Assay)

This protocol is designed to determine the concentration of **9-Demethyl FR-901235** that inhibits cell growth by 50% (IC₅₀).

- **Cell Seeding:** Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium. Incubate for 24 hours to allow for cell attachment.
- **Compound Treatment:**
 - Prepare serial dilutions of **9-Demethyl FR-901235** in complete medium.
 - Remove the old medium and add 100 µL of the diluted compound solutions to the respective wells.
 - Include vehicle control wells (medium with the same final concentration of DMSO as the highest compound concentration, typically ≤ 0.1%).
- **Incubation:** Incubate the plate for 24, 48, or 72 hours at 37°C and 5% CO₂.
- **MTT Addition:** Add 20 µL of 5 mg/mL MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 4 hours at 37°C.

- **Formazan Solubilization:** Carefully remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value using non-linear regression analysis.

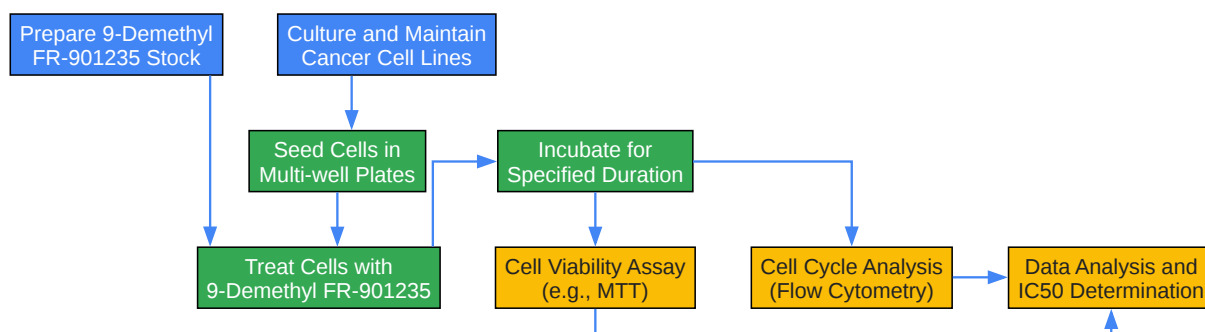
Cell Cycle Analysis by Flow Cytometry

This protocol is used to assess the effect of **9-Demethyl FR-901235** on cell cycle progression.

- **Cell Seeding and Treatment:** Seed cells in 6-well plates and allow them to attach overnight. Treat the cells with various concentrations of **9-Demethyl FR-901235** for 24 hours.
- **Cell Harvesting:** Harvest the cells by trypsinization, and collect both the detached and adherent cells.
- **Fixation:** Wash the cells with ice-cold PBS and fix them in 70% ice-cold ethanol while gently vortexing. Incubate at -20°C for at least 2 hours.
- **Staining:**
 - Wash the fixed cells with PBS.
 - Resuspend the cell pellet in a staining solution containing Propidium Iodide (PI) and RNase A.
- **Flow Cytometry:** Analyze the stained cells using a flow cytometer. The DNA content will be used to determine the percentage of cells in each phase of the cell cycle (G0/G1, S, and G2/M).

Mandatory Visualizations

General Experimental Workflow

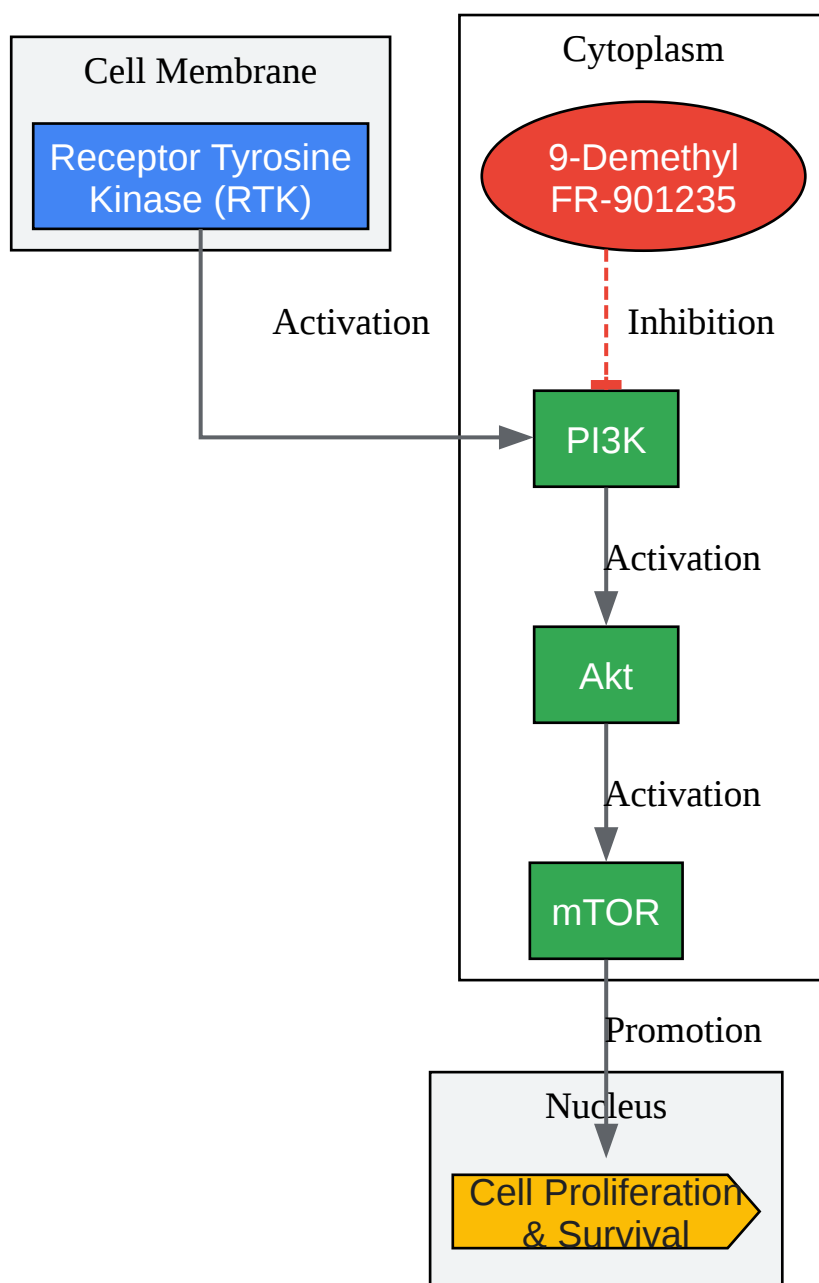


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Caption: General workflow for in vitro evaluation of **9-Demethyl FR-901235**.

Hypothetical Signaling Pathway Affected by 9-Demethyl FR-901235

Based on the known mechanisms of similar anti-tumor compounds, **9-Demethyl FR-901235** may potentially interfere with key signaling pathways that regulate cell proliferation and survival, such as the PI3K/Akt pathway.



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Caption: Hypothetical inhibition of the PI3K/Akt/mTOR signaling pathway by **9-Demethyl FR-901235**.

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